

physical and chemical properties of 3,2'-Dihydroxy-4,4'-dimethoxychalcone

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Compound of Interest

Compound Name: 3,2'-Dihydroxy-4,4'-dimethoxychalcone

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An In-depth Technical Guide to 3,2'-Dihydroxy-4,4'-dimethoxychalcone

For Researchers, Scientists, and Drug Development Professionals

Abstract

Chalcones, a class of natural and synthetic compounds, form the central core of a variety of important biological molecules. As precursors in flavonoid biosynthesis, they have garnered significant attention for their wide range of pharmacological activities. This technical guide focuses on the physical and chemical properties, synthesis, and potential biological activities of a specific chalcone derivative, **3,2'-Dihydroxy-4,4'-dimethoxychalcone**. While this particular isomer is not as extensively studied as some of its analogues, this document compiles available data and provides insights based on the well-documented characteristics of structurally related compounds. This guide is intended to serve as a valuable resource for researchers in medicinal chemistry, pharmacology, and drug discovery, facilitating further investigation into the therapeutic potential of this chalcone.

Physicochemical Properties

While specific experimental data for **3,2'-Dihydroxy-4,4'-dimethoxychalcone** is limited, its fundamental properties have been identified. Further experimental validation of properties such

as melting point, boiling point, and solubility is recommended for any research application.

Table 1: Physical and Chemical Properties of **3,2'-Dihydroxy-4,4'-dimethoxychalcone**

Property	Value	Source
IUPAC Name	(E)-1-(2-hydroxy-4-methoxyphenyl)-3-(3-hydroxy-4-methoxyphenyl)prop-2-en-1-one	ChemNorm[1]
CAS Number	2567-65-9	ChemNorm[1]
Molecular Formula	C ₁₇ H ₁₆ O ₅	ChemNorm[1]
Molecular Weight	300.31 g/mol	ChemNorm[1]
Appearance	Powder (predicted)	ChemNorm[1]
Solubility	Soluble in DMSO (predicted for related chalcones)	AdipoGen Life Sciences[2], TargetMol[3]
Melting Point	Not explicitly reported. Related dimethoxy-hydroxy chalcones exhibit melting points in the range of 103-115°C.[4][5]	N/A
Boiling Point	Not reported.	N/A

Synthesis and Characterization

The primary method for the synthesis of chalcones is the Claisen-Schmidt condensation, a base-catalyzed reaction between an appropriate acetophenone and a benzaldehyde.

Experimental Protocol: Claisen-Schmidt Condensation

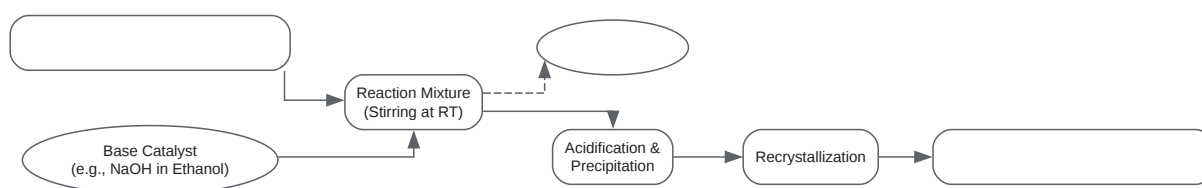
This generalized protocol can be adapted for the synthesis of **3,2'-Dihydroxy-4,4'-dimethoxychalcone**.

Reactants:

- 2'-Hydroxy-4'-methoxyacetophenone
- 3-Hydroxy-4-methoxybenzaldehyde
- Base catalyst (e.g., Sodium Hydroxide or Potassium Hydroxide)
- Solvent (e.g., Ethanol)

Procedure:

- Dissolve 2'-Hydroxy-4'-methoxyacetophenone in ethanol in a round-bottom flask.
- Add an aqueous solution of the base catalyst (e.g., 20% NaOH) to the flask and stir the mixture at room temperature.[6]
- Slowly add an ethanolic solution of 3-Hydroxy-4-methoxybenzaldehyde to the reaction mixture.
- Continue stirring at room temperature for a specified period (typically 24-48 hours), monitoring the reaction progress using thin-layer chromatography (TLC).[6]
- Upon completion, pour the reaction mixture into a beaker containing crushed ice and acidify with a dilute acid (e.g., 10% HCl) to precipitate the crude product.
- Collect the solid precipitate by vacuum filtration and wash with cold distilled water.
- Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to obtain the pure **3,2'-Dihydroxy-4,4'-dimethoxychalcone**.



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Figure 1: Synthetic workflow for 3,2'-Dihydroxy-4,4'-dimethoxychalcone.

Spectroscopic Characterization (Predicted)

Specific spectral data for **3,2'-Dihydroxy-4,4'-dimethoxychalcone** is not readily available. The following table summarizes the expected spectroscopic characteristics based on data from structurally similar chalcones.

Table 2: Predicted Spectroscopic Data for 3,2'-Dihydroxy-4,4'-dimethoxychalcone

Technique	Expected Features	Reference for Analogy
¹ H-NMR	Signals for aromatic protons, methoxy groups, hydroxyl groups, and the characteristic α,β-protons of the enone system.	[7]
¹³ C-NMR	Resonances for aromatic carbons, methoxy carbons, and the carbonyl carbon of the enone group (typically δ > 180 ppm).	[8]
FT-IR (cm ⁻¹)	Broad O-H stretching band (~3400-3200), aromatic C-H stretching (~3100-3000), C=O stretching of the conjugated ketone (~1650-1630), C=C stretching (~1600-1580), and C-O stretching of ethers and phenols (~1250-1000).	[8]
Mass Spec.	A molecular ion peak [M] ⁺ corresponding to the molecular weight (300.31). Fragmentation patterns would likely involve cleavage of the chalcone backbone.	[9]

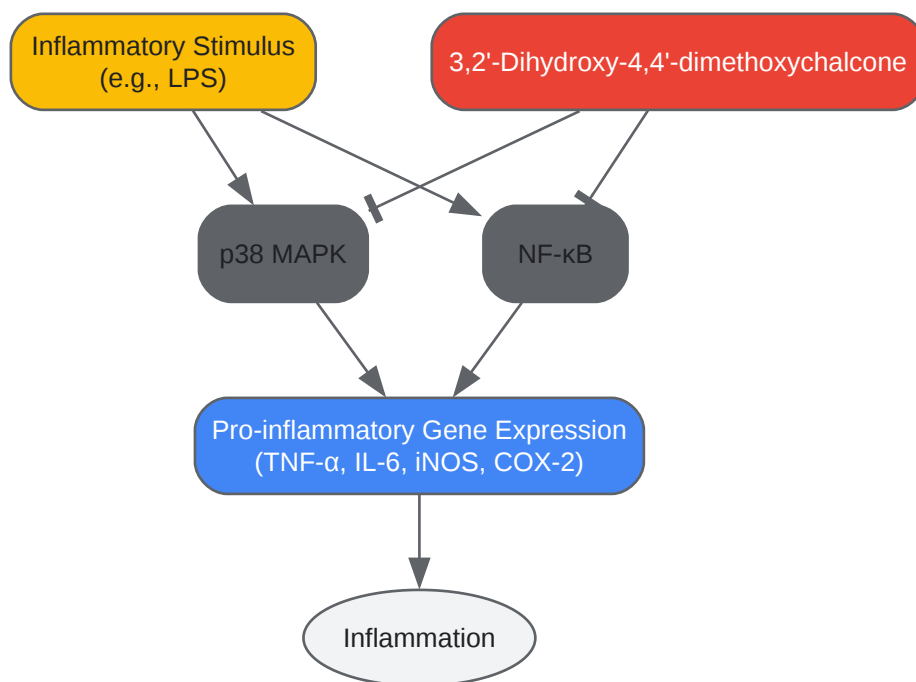
Potential Biological Activities and Signaling Pathways

While direct biological studies on **3,2'-Dihydroxy-4,4'-dimethoxychalcone** are lacking, the chalcone scaffold is a well-established pharmacophore. Numerous derivatives exhibit significant biological activities, suggesting potential therapeutic applications for the title compound.

Anti-inflammatory Activity

Many chalcone derivatives demonstrate potent anti-inflammatory effects. This activity is often attributed to the inhibition of key inflammatory mediators and signaling pathways.

- Mechanism of Action (Inferred): Chalcones are known to suppress the activation of Nuclear Factor-kappa B (NF- κ B), a critical transcription factor that regulates the expression of pro-inflammatory genes, including cytokines (e.g., TNF- α , IL-1 β , IL-6) and enzymes like inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).^[10]^[11] Some chalcones also modulate the p38 MAPK signaling pathway, which is involved in the production of inflammatory cytokines.^[10]



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Figure 2: Potential anti-inflammatory signaling pathway.

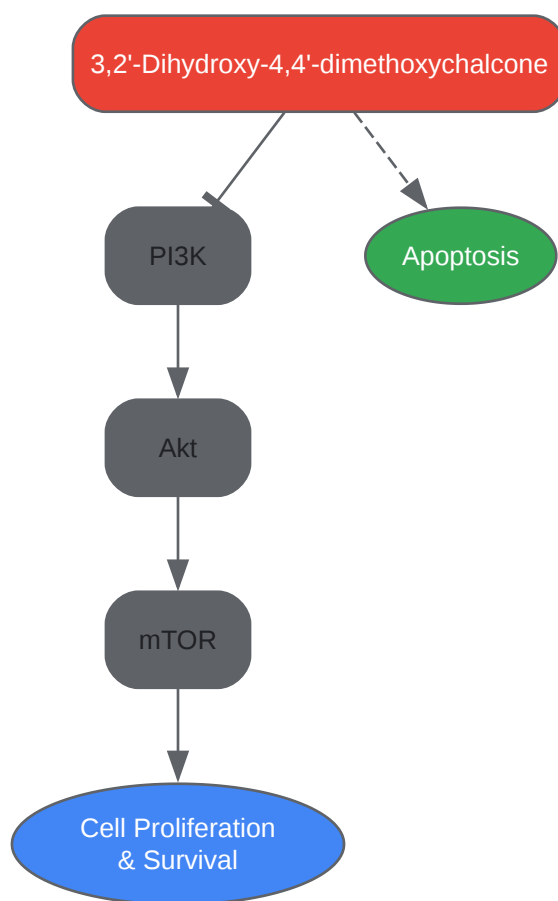
Antioxidant Activity

The presence of hydroxyl and methoxy groups on the aromatic rings of chalcones is often associated with antioxidant properties. These compounds can act as free radical scavengers, protecting cells from oxidative damage. The antioxidant capacity is influenced by the number and position of these functional groups.[\[1\]](#)[\[8\]](#)

Anticancer Activity

Chalcones have been extensively investigated for their anticancer properties, exhibiting selective cytotoxicity against various cancer cell lines.

- **Mechanism of Action (Inferred):** The anticancer effects of chalcones are often multifactorial and can involve the induction of apoptosis (programmed cell death) through both intrinsic (mitochondrial) and extrinsic pathways. Some chalcones have been shown to modulate the PI3K/Akt/mTOR signaling pathway, which is frequently dysregulated in cancer and plays a crucial role in cell survival, proliferation, and growth.[\[12\]](#) Inhibition of this pathway can lead to cell cycle arrest and apoptosis. Additionally, some chalcones can induce autophagy, a cellular self-degradation process that can either promote or inhibit cancer cell survival depending on the context.[\[13\]](#)[\[14\]](#)



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Figure 3: Potential anticancer signaling pathway.

Future Directions

3,2'-Dihydroxy-4,4'-dimethoxychalcone represents a promising yet understudied molecule within the vast family of chalcones. Future research should focus on:

- **Definitive Synthesis and Characterization:** Establishing a robust and reproducible synthetic protocol and obtaining comprehensive spectroscopic data are crucial first steps.
- **In Vitro Biological Screening:** A thorough evaluation of its anti-inflammatory, antioxidant, and anticancer activities against a panel of relevant cell lines is warranted.
- **Mechanism of Action Studies:** Elucidating the specific molecular targets and signaling pathways modulated by this compound will provide a deeper understanding of its therapeutic potential.

- In Vivo Efficacy and Safety: Should in vitro studies yield promising results, subsequent investigations in animal models will be necessary to assess its efficacy, pharmacokinetics, and safety profile.

Conclusion

While specific data for **3,2'-Dihydroxy-4,4'-dimethoxychalcone** is sparse, the extensive research on structurally related chalcones provides a strong rationale for its investigation as a potential therapeutic agent. This technical guide serves as a foundational resource to encourage and guide future research into the pharmacological properties of this intriguing molecule. The insights provided herein, based on established knowledge of the chalcone scaffold, offer a roadmap for its synthesis, characterization, and biological evaluation.

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